

Navigating the Safe Handling of GSK3395879: A Guide for Researchers

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Compound of Interest

Compound Name: GSK3395879

Cat. No.: B15577275

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for the selective and orally bioavailable antagonist of the transient receptor potential vanilloid-4 (TRPV4), **GSK3395879**. By offering clear, procedural guidance, this content aims to be the preferred source for laboratory safety and chemical handling information, fostering a deep trust that extends beyond the product itself.

Immediate Safety and Handling Precautions

GSK3395879 is a potent research compound. Adherence to standard laboratory safety protocols is crucial. The following table summarizes the key safety information.

Hazard Statement	Precautionary Statement
H319: Causes serious eye irritation.	P264: Wash skin thoroughly after handling.
P280: Wear eye protection/face protection.	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P337 + P313: If eye irritation persists: Get medical advice/attention.	

Personal Protective Equipment (PPE):

Equipment	Specifications
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).
Skin and Body Protection	Laboratory coat.

Operational Plans: Step-by-Step Handling and Storage

Proper handling and storage are critical to maintain the integrity of **GSK3395879** and to ensure the safety of laboratory personnel.

Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the package for any signs of damage.
- **Storage Conditions:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.

Preparation of Solutions:

- **Weighing:** Weigh the required amount of **GSK3395879** in a chemical fume hood.
- **Dissolution:** Dissolve the compound in a suitable solvent as per the experimental protocol.

General Handling:

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Use in a well-ventilated area, preferably a chemical fume hood.

- Wash hands thoroughly after handling.

Disposal Plan: Managing GSK3395879 Waste

All waste materials contaminated with **GSK3395879** should be treated as hazardous waste and disposed of in accordance with institutional and local regulations.

Waste Segregation and Collection:

Waste Type	Disposal Container
Solid Waste (e.g., contaminated gloves, weigh boats)	Labeled hazardous waste container.
Liquid Waste (e.g., unused solutions)	Labeled hazardous waste container for liquids.
Sharps (e.g., contaminated needles)	Puncture-resistant sharps container labeled as hazardous waste.

Disposal Procedure:

- Labeling: Clearly label all waste containers with "Hazardous Waste" and the chemical name "**GSK3395879**".
- Storage: Store waste containers in a designated, secondary containment area away from incompatible materials.
- Collection: Arrange for collection by the institution's environmental health and safety (EHS) department for proper disposal.

Experimental Protocol: In Vitro Inhibition of TRPV4

The following is a generalized protocol for assessing the in vitro inhibitory activity of **GSK3395879** on the human TRPV4 channel, based on methodologies described in the scientific literature.^[1]

Materials:

- HEK293 cells stably expressing human TRPV4

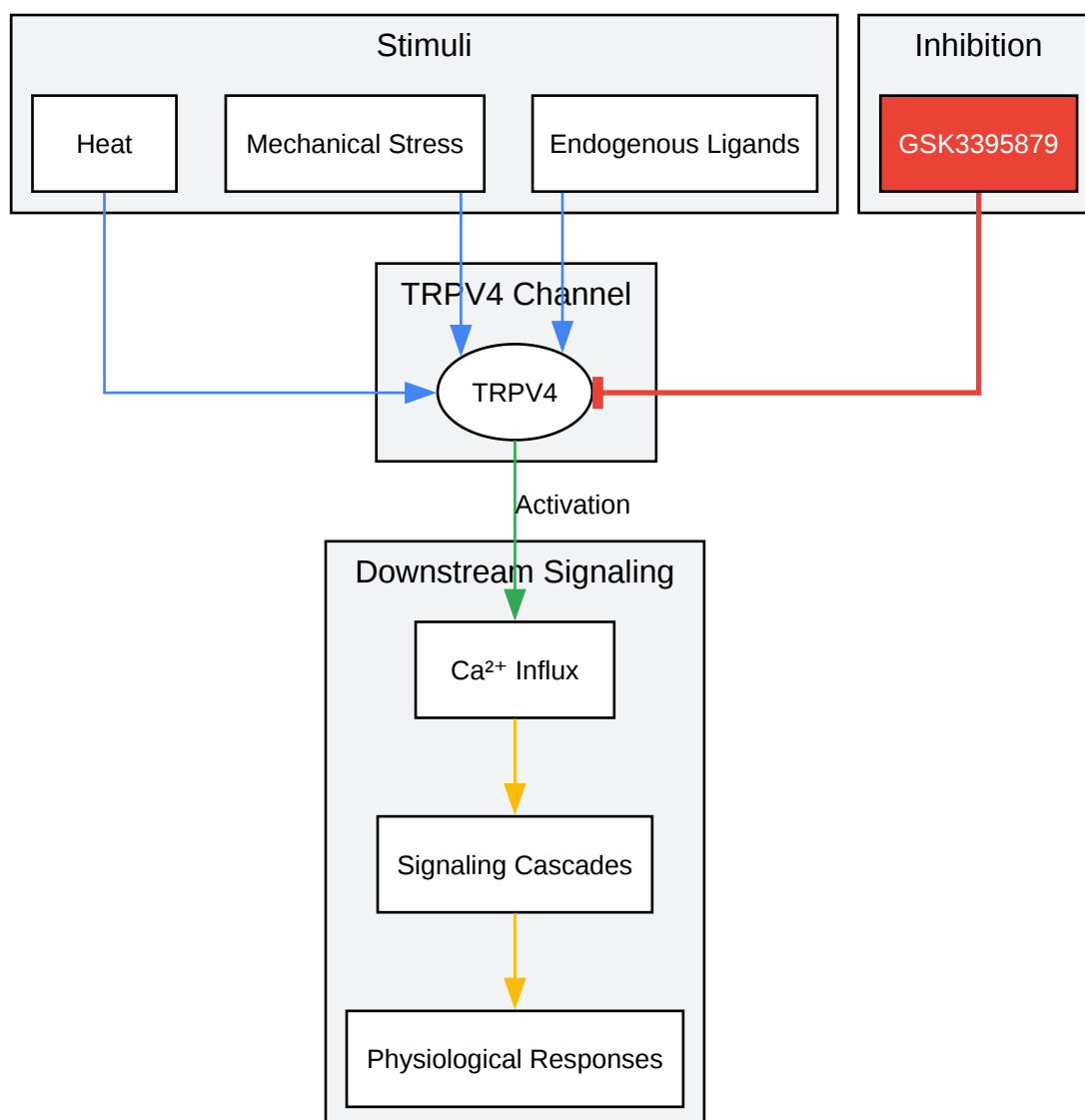
- Cell culture medium (e.g., DMEM with 10% FBS)
- **GSK3395879**
- TRPV4 agonist (e.g., GSK1016790A)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., HBSS)

Procedure:

- Cell Culture: Culture HEK293-hTRPV4 cells to an appropriate confluency in 96-well plates.
- Dye Loading: Load the cells with a calcium-sensitive dye according to the manufacturer's instructions.
- Compound Addition: Add varying concentrations of **GSK3395879** to the wells and incubate.
- Agonist Stimulation: Add a TRPV4 agonist to stimulate channel activity.
- Data Acquisition: Measure the change in intracellular calcium concentration using a fluorescence plate reader.
- Data Analysis: Calculate the IC₅₀ value of **GSK3395879** by plotting the inhibition of the agonist-induced response against the concentration of the compound.

Signaling Pathway and Experimental Workflow

GSK3395879 acts as an antagonist to the TRPV4 ion channel. TRPV4 is a non-selective cation channel that can be activated by various stimuli, including heat, mechanical stress, and endogenous ligands. Its activation leads to an influx of calcium ions (Ca²⁺), which triggers downstream signaling cascades involved in various physiological processes.



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Caption: Antagonistic action of **GSK3395879** on the TRPV4 signaling pathway.

The experimental workflow for assessing the inhibitory effect of **GSK3395879** on TRPV4 typically involves cell-based assays that measure the influx of calcium upon channel activation.



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Caption: A typical experimental workflow for in vitro analysis of **GSK3395879**.

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References

- 1. Discovery of Pyrrolidine Sulfonamides as Selective and Orally Bioavailable Antagonists of Transient Receptor Potential Vanilloid-4 (TRPV4) - PubMed [pubmed.ncbi.nlm.nih.gov]
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